

Personal protective equipment for handling 5-NORBORNENE-2-CARBONITRILE

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-NORBORNENE-2-CARBONITRILE

Cat. No.: B1293559

[Get Quote](#)

Essential Safety and Handling Guide for 5-Norbornene-2-carbonitrile

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Norbornene-2-carbonitrile**. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **5-Norbornene-2-carbonitrile**
- Synonyms: Bicyclo[2.2.1]hept-5-ene-2-carbonitrile, 2-Cyano-5-norbornene
- CAS Number: 95-11-4

Hazard Summary: **5-Norbornene-2-carbonitrile** is classified as a hazardous chemical. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is also known to cause serious eye irritation and skin irritation.^{[1][2][3]} This compound is a combustible liquid and should be kept away from heat, sparks, and open flames.^{[2][3][4]}

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **5-Norbornene-2-carbonitrile** to minimize exposure and ensure personal safety.

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Chemical safety goggles or eyeglasses with side shields.	OSHA 29 CFR 1910.133 or European Standard EN166.[1][4]
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.	Consult with your institution's safety officer for specific glove material compatibility.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[1][4] A respirator with a type ABEK (EN14387) filter is recommended.

Operational and Disposal Plans

Handling and Storage Protocol:

- Ventilation: Always handle **5-Norbornene-2-carbonitrile** in a well-ventilated area or inside a chemical fume hood.[4]
- Avoid Contact: Take measures to avoid contact with eyes, skin, and clothing.[4] Do not breathe mist, vapors, or spray.[1]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][4] Keep away from heat, sparks, and open flames.[1][4] The substance is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1]

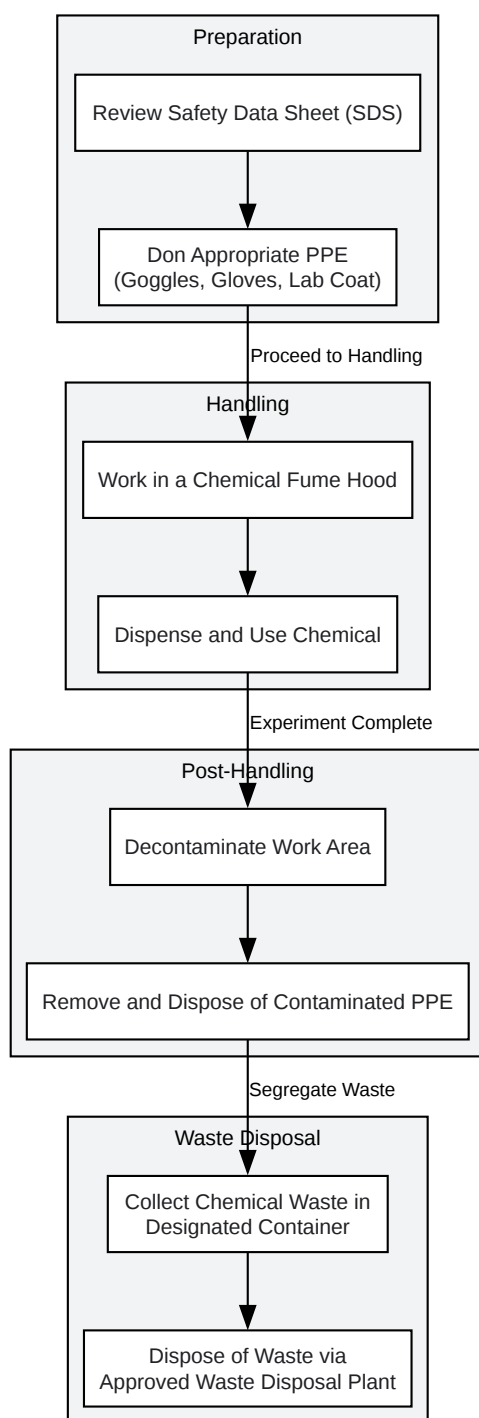
Spill and Leak Cleanup:

- Remove Ignition Sources: Immediately eliminate all sources of ignition.^[4]
- Ventilate Area: Ensure the area is well-ventilated.
- Absorb Spill: Use an inert absorbent material, such as dry sand or earth, to contain and absorb the spill.^[4]
- Collect Waste: Place the absorbed material into a designated chemical waste container using spark-proof tools.^[4]
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan: All waste, including the chemical itself and any contaminated materials (e.g., gloves, absorbent materials), must be disposed of in accordance with local, state, and federal regulations. Dispose of the contents and container at an approved waste disposal plant.^{[1][2][3]}

Experimental Workflow and Safety Logic

The following diagram illustrates the decision-making process for handling **5-Norbornene-2-carbonitrile**, from initial preparation to final disposal, emphasizing the integration of safety measures at each step.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **5-Norbornene-2-carbonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 5-Norbornene-2-carbonitrile | 95-11-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. 5-Norbornene-2-carbonitrile | 95-11-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. 5-Norbornene-2-carbonitrile(95-11-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-NORBORNENE-2-CARBONITRILE]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293559#personal-protective-equipment-for-handling-5-norbornene-2-carbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com